

# Frutinone A: A Comparative Analysis of its Effects Across Different Cell Lines

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## Compound of Interest

Compound Name: *Frutinone A*

Cat. No.: *B137992*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the biological effects of **Frutinone A**, a natural compound isolated from *Polygala fruticosa*. Due to the limited availability of cross-validation studies on **Frutinone A** in a wide range of cancer cell lines, this guide presents a detailed analysis of its established effects on endometriotic cells, alongside the broader cytotoxic potential of extracts from its source plant. This comparative approach aims to provide a valuable resource for researchers investigating the therapeutic potential of **Frutinone A**.

## Cross-Validation of Frutinone A's Effects: Current Landscape

Direct comparative studies of **Frutinone A** across multiple cancer cell lines are not extensively available in the current scientific literature. However, research on human endometriotic stromal cells (12Z) provides significant insights into its mechanism of action. Furthermore, studies on crude extracts of *Polygala fruticosa* suggest the presence of cytotoxic compounds with anti-cancer potential.

## Data Presentation: Quantitative Effects

The following table summarizes the available quantitative data on the effects of **Frutinone A** and extracts from *Polygala fruticosa*.

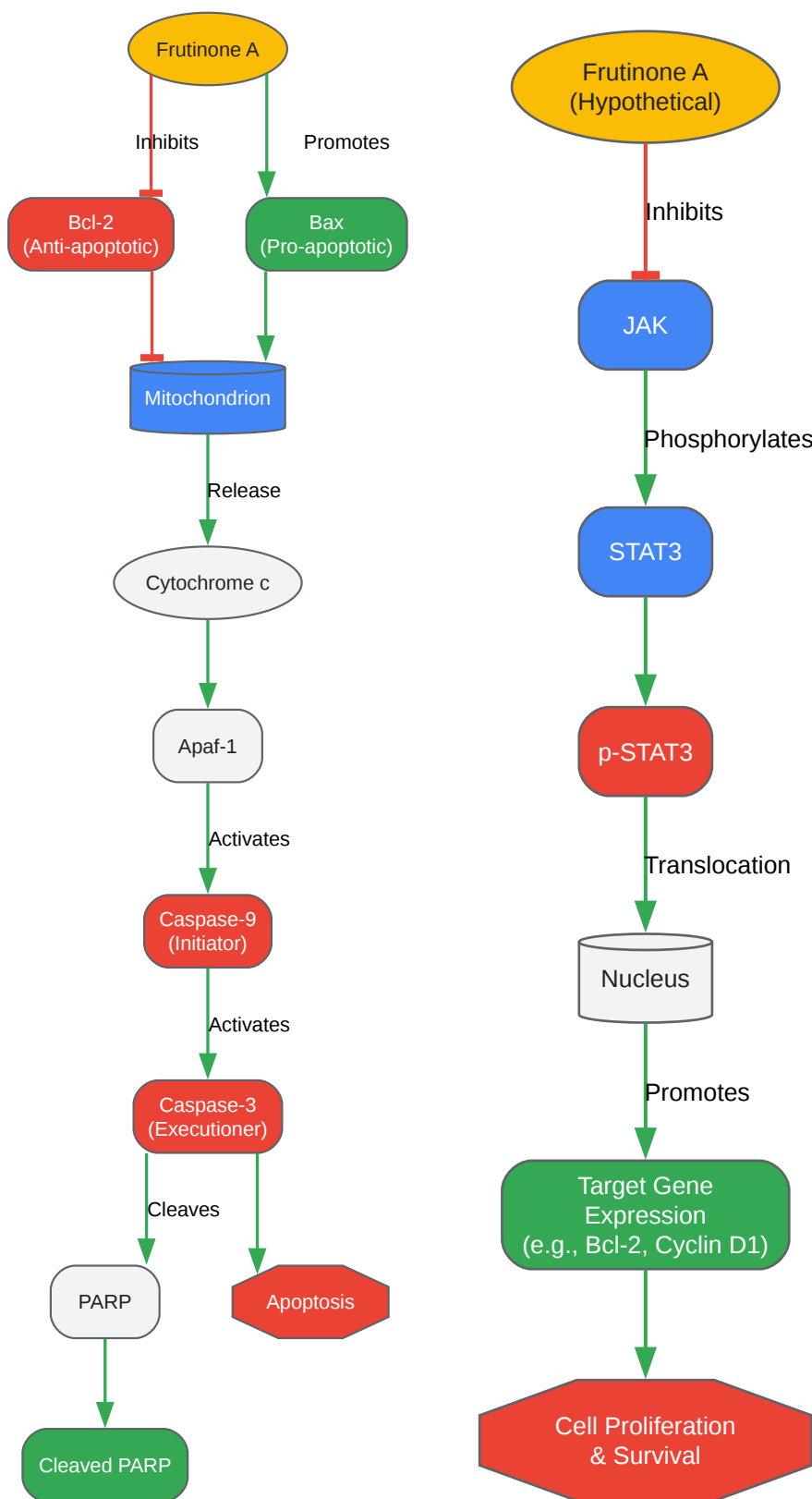
Compound/Extract	Cell Line	Assay	Endpoint	Result
Frutinone A	Human Endometriotic Stromal Cells (12Z)	Western Blot	Protein Expression	Decreased Bcl-2, Increased Bax, Cleaved Caspase-3, Cleaved Caspase-9, Cleaved PARP
Frutinone A	Human Liver Microsomes	CYP Inhibition Assay	IC50	0.56 $\mu$ M (for CYP1A2 inhibition)[1]
Polygala fruticosaroot phytosome	Neuroblastoma	MTT Assay	Cytotoxicity	50.37% cytotoxicity at 125 $\mu$ g/mL[2]

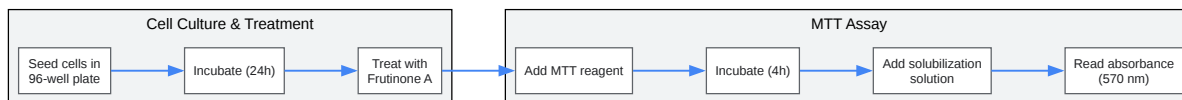
## Signaling Pathways and Experimental Workflows

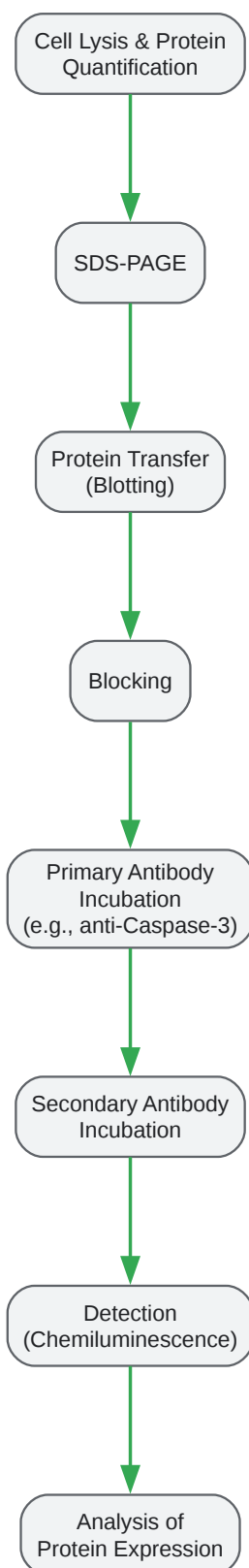
To visualize the molecular mechanisms and experimental procedures discussed, the following diagrams are provided in Graphviz DOT language.

### Signaling Pathways

.dot







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## References

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- 2. jptcp.com [jptcp.com]
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